

Essential Safety and Logistics for Handling Squalamine Lactate

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Compound of Interest

Compound Name: Squalamine lactate

Cat. No.: B10800312

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for **Squalamine lactate**, including operational and disposal plans, to foster a secure laboratory environment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Squalamine lactate** is provided below. This information is critical for safe handling and storage.

Property	Value
Synonyms	MSI-1256F
Formula	C37H71N3O8S
Molecular Weight	718.04 g/mol
CAS Number	320725-47-1
Appearance	Data not available
Solubility	Soluble in DMSO
Storage Temperature	4°C (sealed, away from moisture)
In Solvent Storage	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture)

Hazard Identification and Personal Protective Equipment (PPE)

While **Squalamine lactate** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure personnel safety.^[1]

Recommended Personal Protective Equipment (PPE) for Routine Handling:

PPE Component	Specification	Rationale
Hand Protection	Protective gloves	To prevent skin contact.
Eye Protection	Safety goggles with side-shields	To protect eyes from splashes or aerosols.
Skin and Body Protection	Impervious clothing (e.g., lab coat)	To prevent contamination of personal clothing.
Respiratory Protection	Suitable respirator	Recommended when handling powders to avoid inhalation of dust or aerosols.

Engineering Controls: Work should be conducted in a well-ventilated area.^[1] The presence of an accessible safety shower and eye wash station is mandatory.^[1]

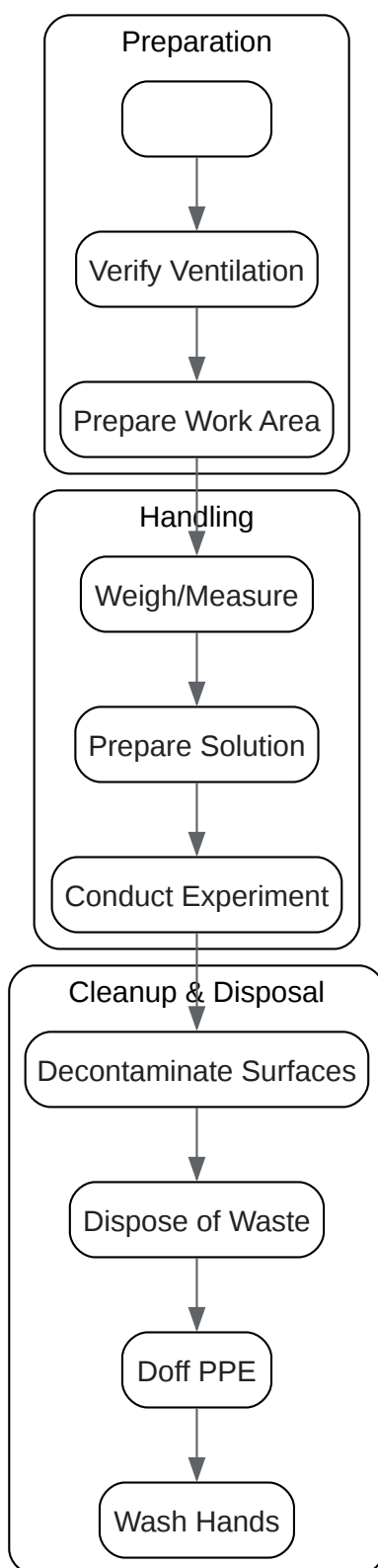
First Aid Measures

In the event of accidental exposure, the following first aid measures should be taken immediately:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention. [1]
Skin Contact	Thoroughly rinse the affected skin with water. Remove contaminated clothing and seek medical advice. [1]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting and seek immediate medical attention. [1]

Handling, Storage, and Disposal

Safe Handling Protocol: The following workflow outlines the procedural steps for the safe handling of **Squalamine lactate** in a laboratory setting.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Squalamine Lactate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10800312#personal-protective-equipment-for-handling-squalamine-lactate>]

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